

Essential Safety and Handling Protocols for 4Sc-203

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This document provides critical safety and logistical information for the handling, storage, and disposal of **4Sc-203**, a multikinase inhibitor. The following procedural guidance is intended to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against accidental exposure. The following table summarizes the required equipment for handling **4Sc-203**.



PPE Category	Item	Specifications and Usage
Eye Protection	Safety Goggles	Must be equipped with side- shields to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant gloves are mandatory.
Body Protection	Impervious Clothing	A lab coat or other impervious clothing is required to protect the skin.
Respiratory Protection	Suitable Respirator	Use in well-ventilated areas. A respirator is necessary if ventilation is inadequate or when handling the powder form to avoid dust and aerosol formation.

Emergency Procedures for Spills

In the event of a spill, immediate and appropriate action is crucial to prevent contamination and exposure.



Emergency Aspect	Procedure
Personal Precautions	Evacuate personnel to a safe area. Ensure adequate ventilation. Use full personal protective equipment as outlined above. Avoid breathing vapors, mist, or dust.
Environmental Precautions	Prevent further leakage or spillage. Do not allow the product to enter drains or water courses.
Containment & Cleanup	For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol.
Disposal	Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.

Handling and Storage

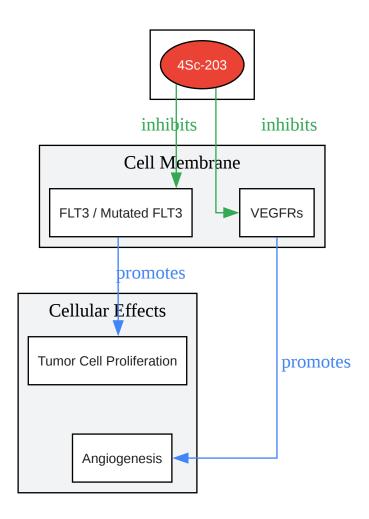
Proper handling and storage are vital for maintaining the stability of **4Sc-203** and ensuring a safe laboratory environment.

Condition	Requirement
Safe Handling	Avoid inhalation and contact with eyes and skin. [1] Prevent the formation of dust and aerosols. [1] Use only in areas with appropriate exhaust ventilation.[1]
Storage	Keep container tightly sealed in a cool, well- ventilated area.[1] Protect from direct sunlight and sources of ignition.[1]
Storage Temperature	Store the powder form at -20°C.[1] If in solvent, store at -80°C.[1]

Mechanism of Action: Signaling Pathway Inhibition



4Sc-203 is a multikinase inhibitor with potential antineoplastic activity.[1] It selectively targets and inhibits FMS-related tyrosine kinase 3 (FLT3) and its mutated forms, as well as vascular endothelial growth factor receptors (VEGFRs).[1] The inhibition of these pathways can lead to a reduction in tumor cell proliferation and angiogenesis.[1]



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Caption: Mechanism of action of 4Sc-203.

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References

- 1. Facebook [cancer.gov]
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